

# Safety and handling of Oxiranylmethyl vertrate

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## Compound of Interest

Compound Name: Oxiranylmethyl vertrate

Cat. No.: B15176614

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An In-depth Technical Guide to the Safety and Handling of **Oxiranylmethyl vertrate**

Disclaimer: No specific safety and toxicity data for **Oxiranylmethyl vertrate** has been found in publicly available literature. This guide is based on the chemical properties of its constituent functional groups—an epoxide (oxirane) and a vertrate ester—and general principles of laboratory safety. It is intended for use by qualified researchers, scientists, and drug development professionals. A formal risk assessment should be conducted by the user before handling this compound.

## Chemical and Physical Properties

**Oxiranylmethyl vertrate** is a chemical compound with the molecular formula  $C_{12}H_{14}O_5$ .<sup>[1]</sup> It is also known by its IUPAC name, oxiran-2-ylmethyl 3,4-dimethoxybenzoate.<sup>[1]</sup> Due to the lack of experimental data, the following table summarizes its computed physical and chemical properties.

| Property                     | Value  | Source     |
|------------------------------|--|------------|
| Molecular Formula            | C <sub>12</sub> H <sub>14</sub> O <sub>5</sub> | PubChem[1] |
| Molecular Weight             | 238.24 g/mol                                   | PubChem[1] |
| CAS Number                   | 97259-65-9                                     | PubChem[1] |
| IUPAC Name                   | oxiran-2-ylmethyl 3,4-dimethoxybenzoate        | PubChem[1] |
| Computed XLogP3              | 1.6  | PubChem[1] |
| Hydrogen Bond Donor Count    | 0  | PubChem    |
| Hydrogen Bond Acceptor Count | 5  | PubChem    |
| Rotatable Bond Count         | 5  | PubChem    |

## Hazard Identification

The primary hazards associated with **Oxiranylmethyl veratrate** are extrapolated from its functional groups: the epoxide (oxirane) ring and the veratrate ester.

**2.1 Epoxide Group Hazards:** The oxiranylmethyl group is a type of glycidyl ether. Glycidyl ethers are known to be primary skin and eye irritants and potential skin sensitizing agents.[2] Dermal contact is a major route of exposure and can lead to irritation, and with repeated contact, allergic reactions.[2][3][4][5] Some glycidyl ethers have been shown to have mutagenic or carcinogenic potential.[2][6] Inhalation of vapors or aerosols can cause respiratory irritation.[2][7]

**2.2 Veratrate Ester Group Hazards:** Aromatic esters are generally characterized by high thermal, oxidative, and hydrolytic stability.[8] The parent compound, veratric acid, is considered a skin and strong eye irritant.[9] While ingestion of veratric acid is not thought to produce immediately harmful effects, it may be damaging to individuals with pre-existing organ damage.

Overall Hazard Summary:

- Skin Irritant: Expected to cause skin irritation upon contact.

- Eye Irritant: Expected to cause serious eye irritation.
- Skin Sensitizer: May cause an allergic skin reaction upon repeated contact.
- Respiratory Irritant: Inhalation of vapors or aerosols may cause respiratory tract irritation.
- Chronic Health Hazards: Potential for mutagenicity or carcinogenicity due to the epoxide group.

## Experimental Protocols

As no specific experimental studies involving **Oxiranylmethyl veratrate** are publicly available, this section provides a general protocol for the safe handling of a research chemical of this nature in a laboratory setting.

### 3.1 General Handling Protocol:

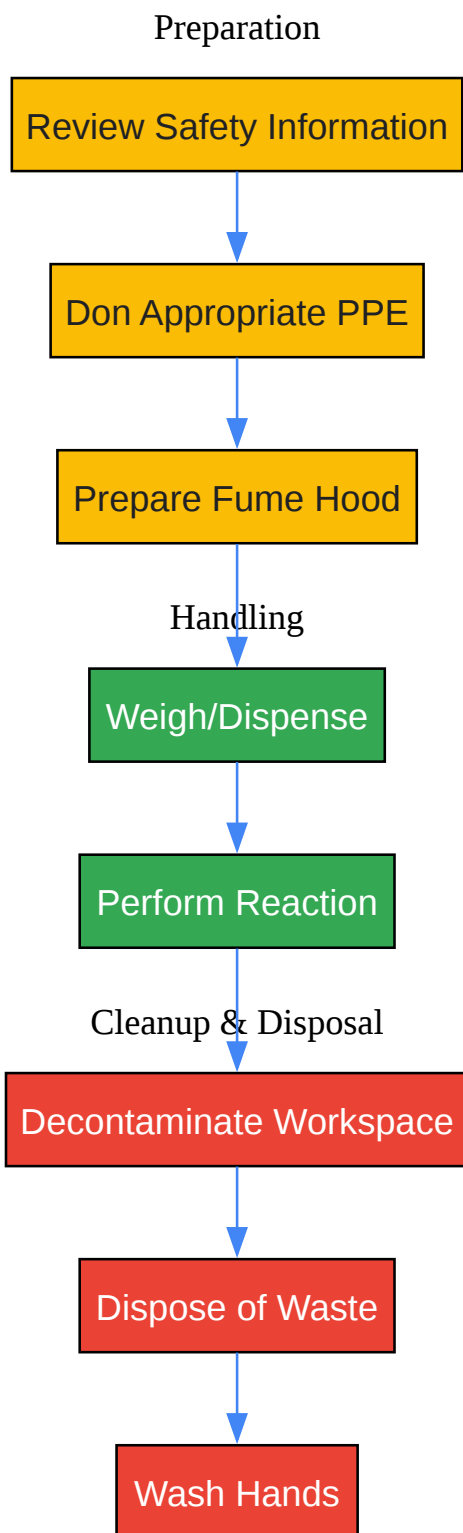
- Preparation and Precautionary Measures:
  - Before handling, consult this guide and any available safety information.
  - Ensure that a safety shower and eyewash station are readily accessible.
  - Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[10\]](#)
  - Prepare all necessary equipment and reagents before introducing **Oxiranylmethyl veratrate** to the workspace.
- Personal Protective Equipment (PPE):
  - Eye Protection: Chemical splash goggles are mandatory. For procedures with a higher risk of splashing, a full-face shield should be worn in addition to goggles.[\[11\]](#)
  - Hand Protection: Wear nitrile or neoprene gloves. Latex gloves are not recommended.[\[4\]](#) Inspect gloves for any tears or punctures before use.

- Body Protection: A lab coat should be worn at all times. For larger quantities or when there is a significant risk of splashing, a chemical-resistant apron is recommended.
- Weighing and Dispensing:
  - Conduct all weighing and dispensing of solid or liquid **Oxiranylmethyl vertrate** within a chemical fume hood or other ventilated enclosure.
  - Use dedicated spatulas and glassware.
  - Ensure containers are securely closed when not in use.
- Reaction Setup and Execution:
  - Set up reactions in a chemical fume hood.
  - If heating is required, use a controlled heating source such as a heating mantle or oil bath. Avoid open flames.
  - Ensure any reaction vessel is appropriately vented if there is a possibility of gas evolution.
- Post-Experiment Cleanup:
  - Decontaminate all surfaces and equipment that may have come into contact with **Oxiranylmethyl vertrate**.
  - Dispose of waste in a designated hazardous waste container, following institutional and local regulations.
  - Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.<sup>[10]</sup>

## Visualization of Workflows and Reactivity

### General Experimental Workflow

The following diagram illustrates a general workflow for the safe handling of a research chemical like **Oxiranylmethyl vertrate**.

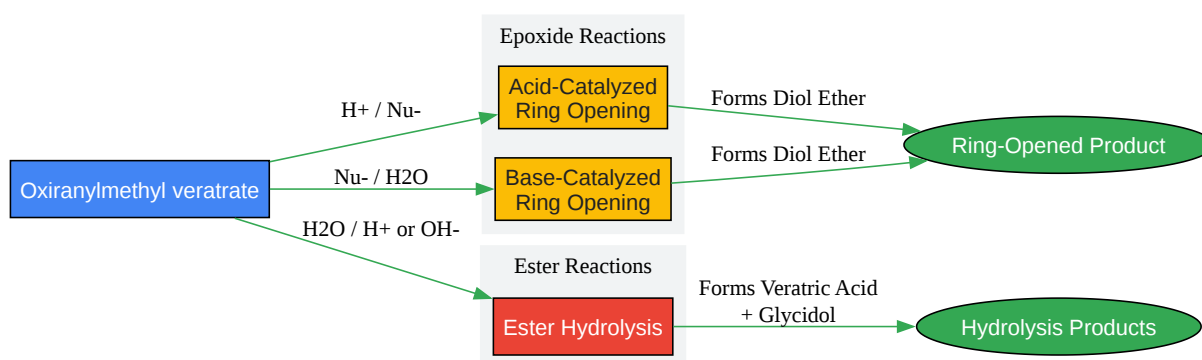


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Caption: General workflow for handling research chemicals.

## Potential Reactivity Pathways

This diagram illustrates the potential chemical reactivity of the epoxide and ester functional groups present in **Oxiranylmethyl veratrate**. The epoxide ring is susceptible to ring-opening reactions under both acidic and basic conditions, while the ester can undergo hydrolysis.



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Caption: Potential reactivity of functional groups.

## Storage and Disposal

### 5.1 Storage:

- Store in a cool, dry, and well-ventilated area.[12]
- Keep containers tightly sealed to prevent moisture ingress and potential degradation.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases. Epoxides can react violently with these substances.[6]
- Store in a location that is inaccessible to unauthorized personnel.

## 5.2 Disposal:

- Dispose of **Oxiranylmethyl veratrate** and any contaminated materials as hazardous waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of this chemical down the drain or in general waste streams.

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## References

- 1. Oxiranylmethyl veratrate | C<sub>12</sub>H<sub>14</sub>O<sub>5</sub> | CID 11971415 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. stacks.cdc.gov [stacks.cdc.gov]
- 3. nj.gov [nj.gov]
- 4. youtube.com [youtube.com]
- 5. pekesafety.com [pekesafety.com]
- 6. ICSC 0096 - ALLYL GLYCIDYL ETHER [chemicalsafety.ilo.org]
- 7. chemos.de [chemos.de]
- 8. zslubes.com [zslubes.com]
- 9. Veratric Acid | C<sub>9</sub>H<sub>10</sub>O<sub>4</sub> | CID 7121 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. uwlax.edu [uwlax.edu]
- 11. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 12. Aromatic waters | PPTX [slideshare.net]
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